

ROS-IN-1: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: ROS-IN-1

Cat. No.: B10803233

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For Researchers, Scientists, and Drug Development Professionals

Introduction

ROS-IN-1 is a cell-permeable inhibitor of mitochondrial reactive oxygen species (ROS) production.^{[1][2]} As excessive mitochondrial ROS can lead to oxidative stress and cellular damage, **ROS-IN-1** is a valuable tool for studying the role of mitochondrial ROS in various physiological and pathological processes. These application notes provide detailed information on the solubility of **ROS-IN-1** and protocols for the preparation of stock solutions to facilitate its use in research settings.

Physicochemical and Solubility Data

A summary of the key physicochemical and solubility properties of **ROS-IN-1** is provided in the table below for easy reference.

Property	Value	Reference
CAS Number	298193-11-0	[1][2]
Molecular Formula	C ₁₃ H ₁₇ NO ₃ S	[3]
Molecular Weight	267.34 g/mol	[3]
Solubility in DMSO	100 mg/mL	[3]
Solubility in Ethanol	Data not available	
Solubility in Water	Data not available	

Preparation of ROS-IN-1 Stock Solutions

Materials

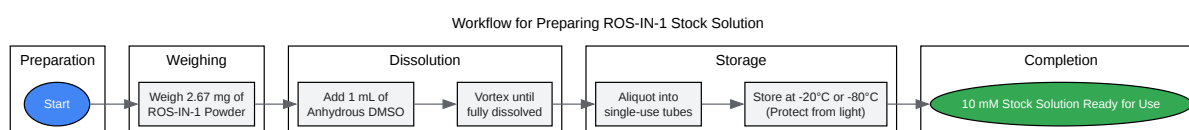
- **ROS-IN-1** powder (CAS: 298193-11-0)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, nuclease-free pipette tips

Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **ROS-IN-1** in DMSO.

- **Pre-weighing Preparation:** Ensure the analytical balance is calibrated and located in an area free from vibrations and drafts. Use a clean, sterile microcentrifuge tube for weighing the compound.
- **Weighing ROS-IN-1:** Carefully weigh out 2.67 mg of **ROS-IN-1** powder into the microcentrifuge tube.

- Calculation:
 - Desired Concentration (M) = 10 mM = 0.01 mol/L
 - Desired Volume (V) = 1 mL = 0.001 L
 - Molecular Weight (MW) = 267.34 g/mol
 - Mass (g) = $M \times V \times MW = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 267.34 \text{ g/mol} = 0.00267 \text{ g} = 2.67 \text{ mg}$
- Solvent Addition: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **ROS-IN-1** powder.
- Dissolution: Tightly cap the tube and vortex the solution until the **ROS-IN-1** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be applied to aid dissolution if necessary. Visually inspect the solution to ensure no particulate matter remains.
- Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1] Protect the stock solution from light.^[1]



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Caption: Workflow for preparing a 10 mM **ROS-IN-1** stock solution.

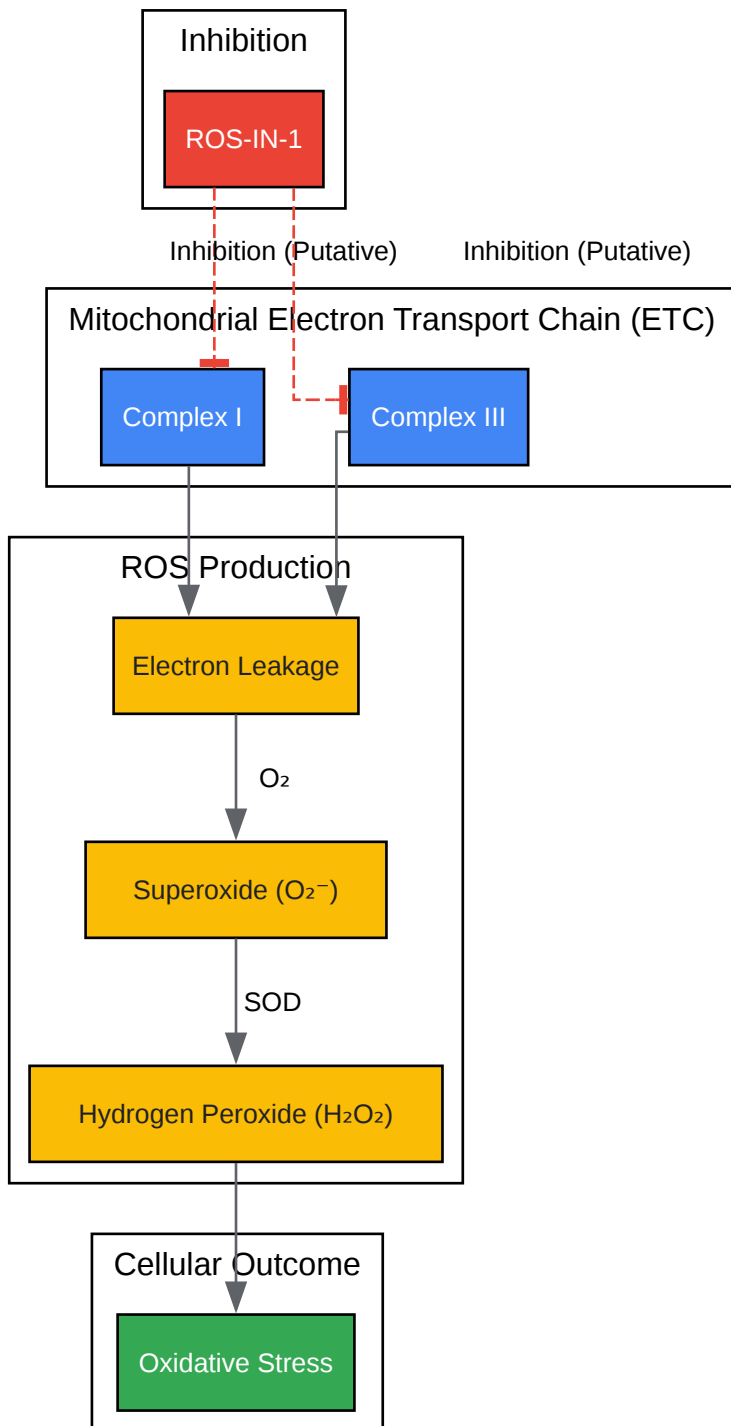
Mechanism of Action and Signaling Pathway

ROS-IN-1 functions as a mitochondrial ROS inhibitor. While the precise molecular target has not been definitively elucidated in the provided search results, the primary sites of

mitochondrial ROS production are Complex I and Complex III of the electron transport chain (ETC).[4][5] It is plausible that **ROS-IN-1** acts by inhibiting one of these complexes, thereby reducing the leakage of electrons to molecular oxygen and subsequent superoxide formation. The diagram below illustrates the putative mechanism of action of **ROS-IN-1** within the mitochondrial ROS signaling pathway.

Mitochondrial ROS, such as superoxide (O_2^-), are generated as a byproduct of oxidative phosphorylation.[6] This occurs when electrons leak from the electron transport chain, primarily at Complex I and Complex III, and prematurely react with oxygen.[4] Superoxide is then converted to hydrogen peroxide (H_2O_2) by superoxide dismutase (SOD).[6] An overproduction of mitochondrial ROS can lead to oxidative stress, which is implicated in cellular damage and various pathologies. **ROS-IN-1** is thought to intervene in this process by inhibiting a key component of the ETC, thus mitigating the initial production of superoxide.

Putative Mechanism of ROS-IN-1 in Mitochondrial ROS Signaling

[Click to download full resolution via product page](#)Caption: Putative inhibition of mitochondrial ROS production by **ROS-IN-1**.

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